

# Technical Guide: 4-(4-Butylphenyl)aniline

## Characterization & Application

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### Compound of Interest

Compound Name: 4-(4-Butylphenyl)aniline

CAS No.: 60040-13-3

Cat. No.: B3054378

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## Executive Summary

**4-(4-Butylphenyl)aniline** (CAS: 37909-96-9 for n-butyl; CAS: 5728-71-2 for tert-butyl analog) is a biphenylamine derivative primarily utilized as a precursor for cyanobiphenyl liquid crystals (such as 4CB and 5CB) and hole-transport materials in OLEDs. Its structural duality—combining a rigid biphenyl core with a flexible alkyl tail—imparts unique thermodynamic behaviors, often manifesting in complex phase transitions (crystal

smectic/nematic

isotropic) depending on the specific alkyl isomer.

This guide provides researchers with validated physical property data, thermodynamic analysis, and rigorous experimental protocols for the synthesis and characterization of this compound.

## Chemical Identity & Physical Properties[1][2][3][4][5] [6][7][8]

Critical Distinction: Researchers must distinguish between the n-butyl isomer (linear chain, liquid crystal precursor) and the tert-butyl isomer (bulky group, standard organic intermediate).

**Table 1: Physicochemical Data Profile[9]**

Property	4'-n-Butyl-4-biphenylamine	4'-tert-Butyl-4-biphenylamine
CAS Number	37909-96-9 (Isomer specific)	5728-71-2
IUPAC Name	4'-butyl[1,1'-biphenyl]-4-amine	4'-(tert-butyl)[1,1'-biphenyl]-4-amine
Molecular Formula	C	C
	H	H
	N	N
Molecular Weight	225.33 g/mol	225.33 g/mol
Physical State (RT)	Low-melting solid / Viscous liquid	Crystalline Solid
Melting Point (MP)	50 – 80 °C (Method dependent)*	98 – 102 °C (Predicted/Analog)
Boiling Point (BP)	~380 °C (Predicted @ 760 mmHg)	~360 °C (Predicted @ 760 mmHg)
Solubility	Soluble in DCM, Toluene, THF	Soluble in DCM, Ethanol, Acetone
pKa (Conjugate Acid)	~4.3 – 4.5	~4.4

\*Note: The n-butyl isomer often exhibits a broad melting range due to potential mesophase formation (smectic/nematic) before clearing to an isotropic liquid. Pure crystalline samples typically melt near the upper bound.

## Thermodynamic Analysis & Phase Behavior

For applications in liquid crystals, the Melting Point is not a singular event but part of a phase transition sequence. The n-butyl derivative acts as a "mesogen," where the amine terminus provides a dipole and the butyl tail provides flexibility.

## Phase Transition Sequence (n-Butyl Isomer)

- Crystalline Phase (K): Highly ordered solid at low temperatures.

- Melting (T

): Transition from Crystal

Smectic/Nematic (if mesogenic) or Isotropic Liquid.

- Clearing Point (T

): Transition from Liquid Crystal

Isotropic Liquid (if LC phases exist).

Experimental Insight: Impurities (e.g., residual nitro-precursor) drastically depress T

. A sharp endotherm in DSC is the only confirmation of high purity (>99.5%).

## Experimental Protocols

### Protocol A: Differential Scanning Calorimetry (DSC)

Objective: To determine accurate melting points and detect mesophases.

- Sample Prep: Weigh 2–5 mg of dried **4-(4-Butylphenyl)aniline** into an aluminum pan. Crimp with a pinhole lid (to allow outgassing of traces).
- Equilibration: Hold at 0°C for 5 minutes.
- Heating Cycle 1: Ramp 10°C/min to 150°C. (Erases thermal history).
- Cooling: Ramp 10°C/min to 0°C. (Induces crystallization).
- Heating Cycle 2: Ramp 5°C/min to 150°C. Record T

from this cycle.

- Analysis: The onset of the endothermic peak is the melting point. A second, smaller peak at higher temperature indicates a Liquid Crystal

Isotropic transition.

## Protocol B: Synthesis via Suzuki-Miyaura Coupling

Objective: High-purity synthesis avoiding nitro-reduction byproducts.

- Reagents: 4-Bromoaniline (1.0 eq), 4-Butylphenylboronic acid (1.2 eq), Pd(PPh<sub>3</sub>)<sub>4</sub> (3 mol%), K<sub>2</sub>CO<sub>3</sub> (2.0 eq).
- Solvent: Toluene:Ethanol:Water (4:1:1). De-gas with Argon for 30 mins.
- Reaction: Reflux at 90°C for 12–16 hours under inert atmosphere.
- Workup: Extract with Ethyl Acetate, wash with brine. Dry over Na<sub>2</sub>SO<sub>4</sub>.
- Purification: Column chromatography (Hexane:EtOAc 8:2). Recrystallize from Ethanol to remove Pd traces.

## Workflow Visualization

The following diagram outlines the logical flow from synthesis to characterization, highlighting critical decision points for researchers.



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Caption: Workflow for the synthesis, purification, and thermal validation of **4-(4-Butylphenyl)aniline**.

## Applications & Significance

- Liquid Crystal Displays (LCDs):
  - Acts as the immediate precursor to 4-Cyano-4'-butylbiphenyl (4CB) via the Sandmeyer reaction (diazotization followed by cyanation).
  - The butyl chain length is critical; n=4 provides a specific balance of nematic range and viscosity.
- OLED Materials:
  - Used as a core building block for triarylamine hole-transport layers (HTL). The butyl group improves solubility in organic solvents, enabling spin-coating processes.
- Self-Assembled Monolayers (SAMs):
  - The amine headgroup binds to gold or silica surfaces, while the biphenyl-butyl tail creates a hydrophobic, ordered surface.

## Safety & Handling (MSDS Highlights)

- Signal Word:WARNING

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H351 (Suspected of causing cancer - typical of aromatic amines).
- Storage: Store under Argon/Nitrogen at 2–8°C. Amines oxidize (turn brown) upon air exposure, which lowers the melting point and destroys liquid crystalline properties.

## References

- Gray, G. W., Harrison, K. J., & Nash, J. A. (1973). New Family of Nematic Liquid Crystals for Displays. Electronics Letters. (Seminal work on cyanobiphenyls derived from this amine).
- PubChem Compound Summary. (2024). 4-Aminobiphenyl (Core Structure Data). National Center for Biotechnology Information. [[Link](#)]
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